

2-Bromoisophthalaldehyde: A Versatile Building Block for Advanced Functional Materials

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Compound of Interest

Compound Name: 2-Bromoisophthalaldehyde

CAS No.: 79839-49-9

Cat. No.: B031451

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction:

2-Bromoisophthalaldehyde is a versatile aromatic aldehyde containing two reactive aldehyde groups and a bromine substituent. This unique combination of functional groups makes it an excellent building block for the synthesis of a wide range of functional materials. Its applications span from the development of corrosion inhibitors to the construction of porous organic frameworks and novel sensor technologies. This document provides detailed application notes and experimental protocols for the use of **2-Bromoisophthalaldehyde** in the synthesis of a functional bis-Schiff base for corrosion inhibition.

Application: Corrosion Inhibition

2-Bromoisophthalaldehyde serves as a key precursor in the synthesis of Schiff bases, which are effective corrosion inhibitors for metals and alloys. The presence of heteroatoms (N, O) and

the aromatic system in the resulting Schiff base molecules allows for strong adsorption onto metal surfaces, forming a protective layer that mitigates corrosion.

A notable example is the synthesis of a bis-Schiff base, named M1, from the condensation reaction of **2-Bromoisophthalaldehyde** and 2-aminofluorene.^{[1][2]} This compound has demonstrated high inhibition efficiency for carbon steel in simulated circulating cooling water.^{[1][2]}

Quantitative Data Summary

The corrosion inhibition performance of the bis-Schiff base (M1) derived from **2-Bromoisophthalaldehyde** has been quantitatively evaluated using various techniques. The key findings are summarized in the tables below.

Table 1: Inhibition Efficiency of M1 from Weight Loss Measurements^[1]

Inhibitor Concentration (mmol L ⁻¹)	Weight Loss (g)	Corrosion Rate (g m ⁻² h ⁻¹)	Inhibition Efficiency (%)
Blank	0.0189	0.3938	-
0.05	0.0063	0.1313	66.67
0.10	0.0041	0.0854	78.30
0.25	0.0025	0.0521	86.77
0.50	0.0014	0.0292	92.62

Table 2: Electrochemical Corrosion Parameters for Carbon Steel with and without M1^[1]

Inhibitor Concentration (mmol L ⁻¹)	Ecorr (mV vs. SCE)	Icorr (μA cm ⁻²)	Inhibition Efficiency (%)
Blank	-489	28.32	-
0.05	-461	9.87	65.15
0.10	-453	6.21	78.07
0.25	-448	3.54	87.50
0.50	-435	1.07	96.22

Experimental Protocols

Synthesis of bis-Schiff Base (M1) from 2-Bromoisophthalaldehyde

This protocol describes the synthesis of the bis-Schiff base M1 (**2-bromoisophthalaldehyde-2-aminofluorene**) as reported by Wei et al. (2020).[\[2\]](#)

Materials:

- **2-Bromoisophthalaldehyde** (1.0 mmol)
- 2-aminofluorene (2.2 mmol)
- Absolute ethanol (25 mL)
- Acetic acid (1 mL)
- Three-necked flask (50 mL)
- Magnetic stirrer with heating mantle
- Nitrogen gas supply

Procedure:

- Dissolve 2-aminofluorene (2.2 mmol) and **2-bromoisophthalaldehyde** (1.0 mmol) in 25 mL of absolute ethanol in a 50 mL three-necked flask.
- Add 1 mL of acetic acid to the solution.
- Place the flask in a constant temperature water bath set to 45 °C.
- Stir the mixture magnetically at a constant speed under a nitrogen atmosphere.
- Continue the reaction at 45 °C for the required duration (not specified, but typically several hours for Schiff base formation).
- After the reaction is complete, cool the mixture to room temperature.
- Collect the solid product by filtration.
- Wash the product three times with ethanol to remove unreacted starting materials and impurities.
- Dry the purified product in a vacuum oven.

Characterization:

The synthesized bis-Schiff base (M1) can be characterized by the following techniques:[2]

- Fourier Transform Infrared (FTIR) Spectroscopy: To confirm the formation of the imine (-C=N-) bond.
- Fourier Transform Mass Spectrometry (FTMS): To determine the molecular weight of the product.
- UV-visible Spectroscopy: To study the electronic absorption properties of the compound.

Corrosion Inhibition Testing

The following protocols are based on the methods described by Wei et al. (2020) for evaluating the corrosion inhibition performance of M1 on carbon steel.[1]

Weight Loss Measurements:

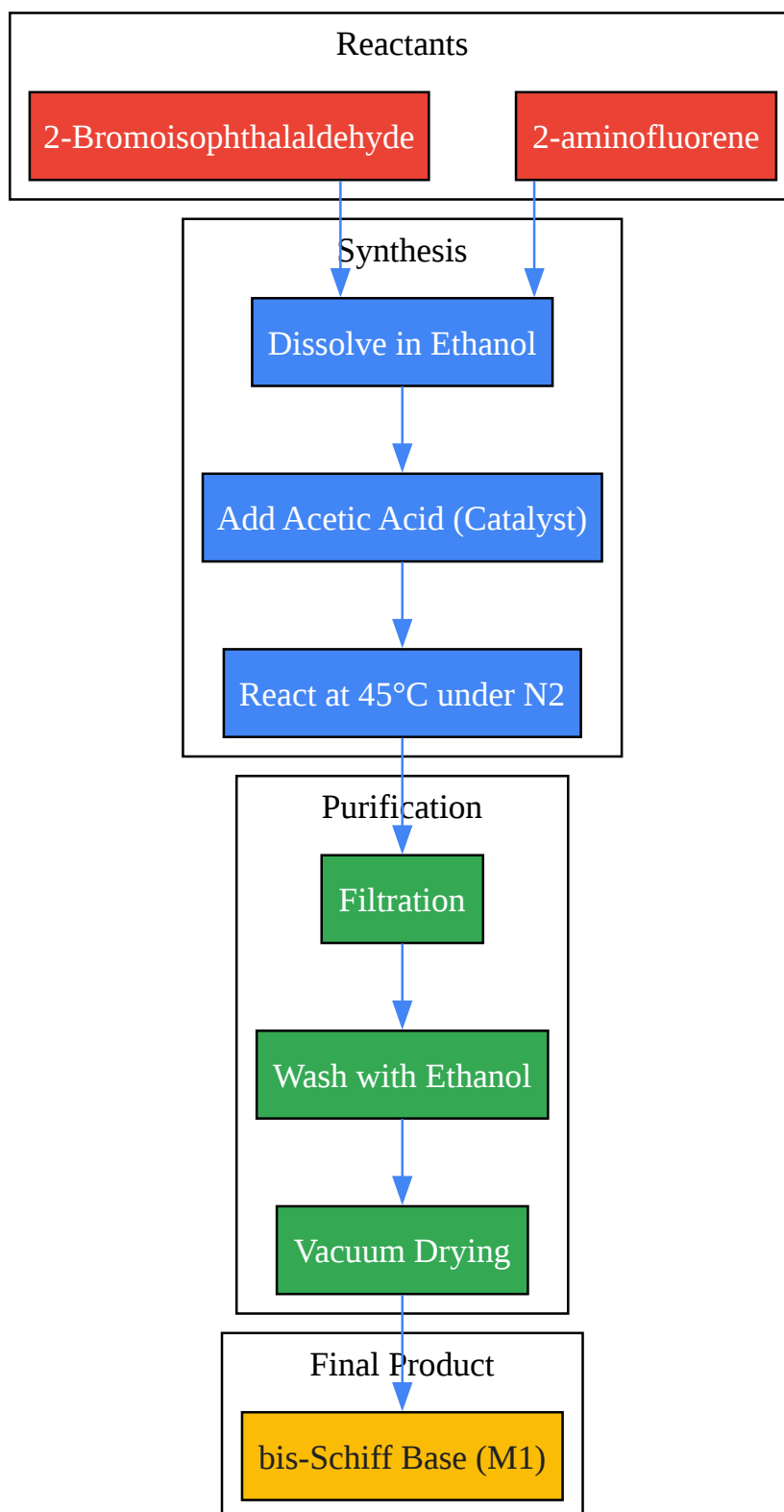
- Prepare carbon steel specimens of a defined surface area.
- Polish the specimens with a series of emery papers, degrease with acetone, wash with distilled water, and dry.
- Weigh the prepared specimens accurately.
- Immerse the specimens in the corrosive medium (simulated circulating cooling water) with and without different concentrations of the inhibitor M1.
- After a specified immersion time, retrieve the specimens, clean them to remove corrosion products, wash, dry, and reweigh.
- Calculate the corrosion rate and inhibition efficiency using the weight loss data.

Electrochemical Measurements:

- Use a standard three-electrode cell with a carbon steel specimen as the working electrode, a platinum plate as the counter electrode, and a saturated calomel electrode (SCE) as the reference electrode.
- Perform potentiodynamic polarization and electrochemical impedance spectroscopy (EIS) measurements in the corrosive medium with and without various concentrations of the inhibitor M1.
- From the polarization curves, determine the corrosion potential (E_{corr}) and corrosion current density (I_{corr}).
- Analyze the EIS data to obtain information about the charge transfer resistance and the properties of the protective film.

Visualizations

Logical Workflow for the Synthesis of bis-Schiff Base M1



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Caption: Synthesis workflow for the bis-Schiff base M1.

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References

- 1. Synthesis, characterization and corrosion inhibition behavior of 2-aminofluorene bis-Schiff bases in circulating cooling water - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 2. Synthesis, characterization and corrosion inhibition behavior of 2-aminofluorene bis-Schiff bases in circulating cooling water - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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